

alternative synthetic routes to ethyl 6H-thieno[2,3-b]pyrrole-5-carboxylate

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Compound of Interest

Compound Name: ethyl 6H-thieno[2,3-b]pyrrole-5-carboxylate

Cat. No.: B1314669

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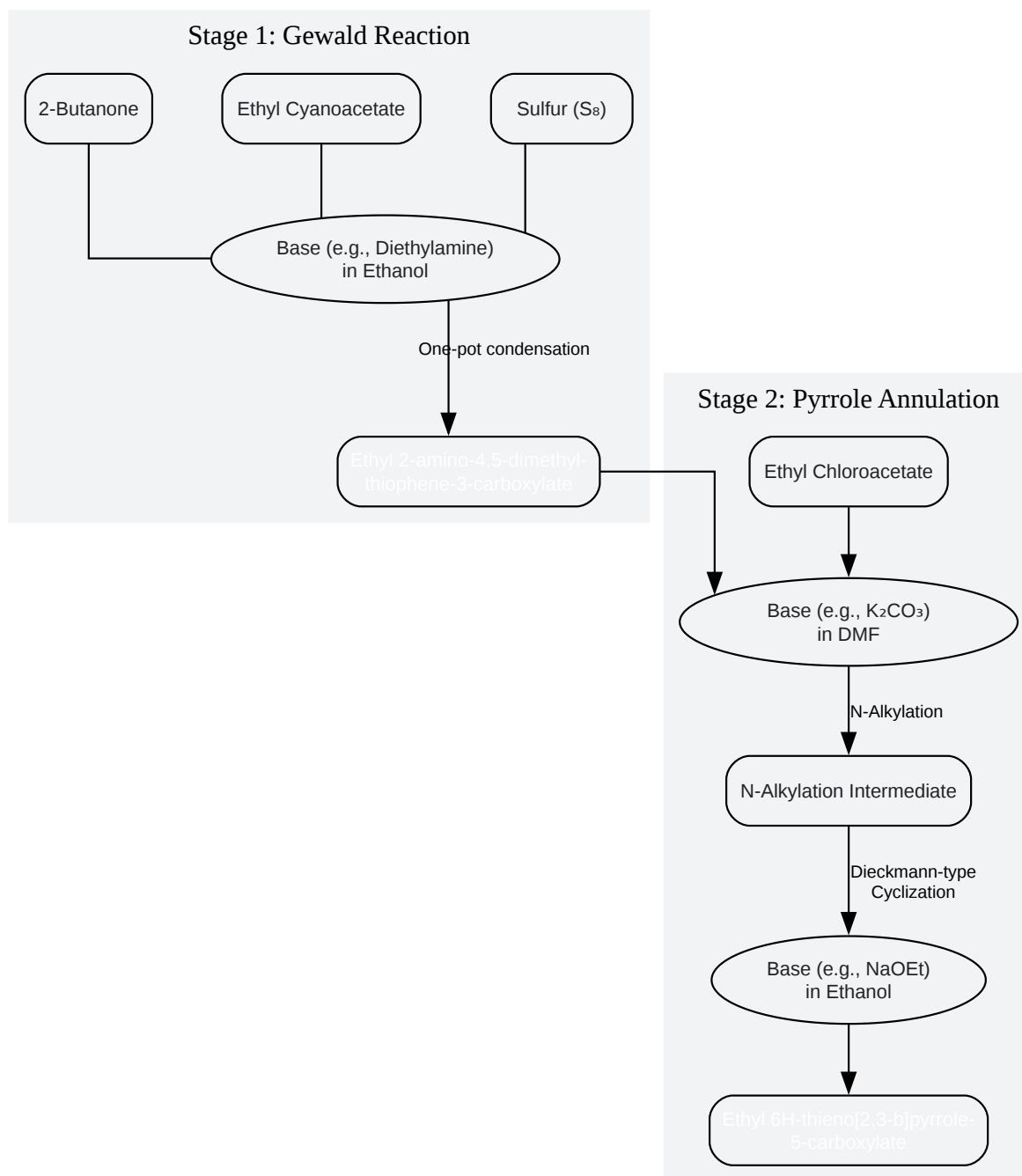
Route 1: The Gewald-Hemetsberger Strategy: A Classic Convergent Approach

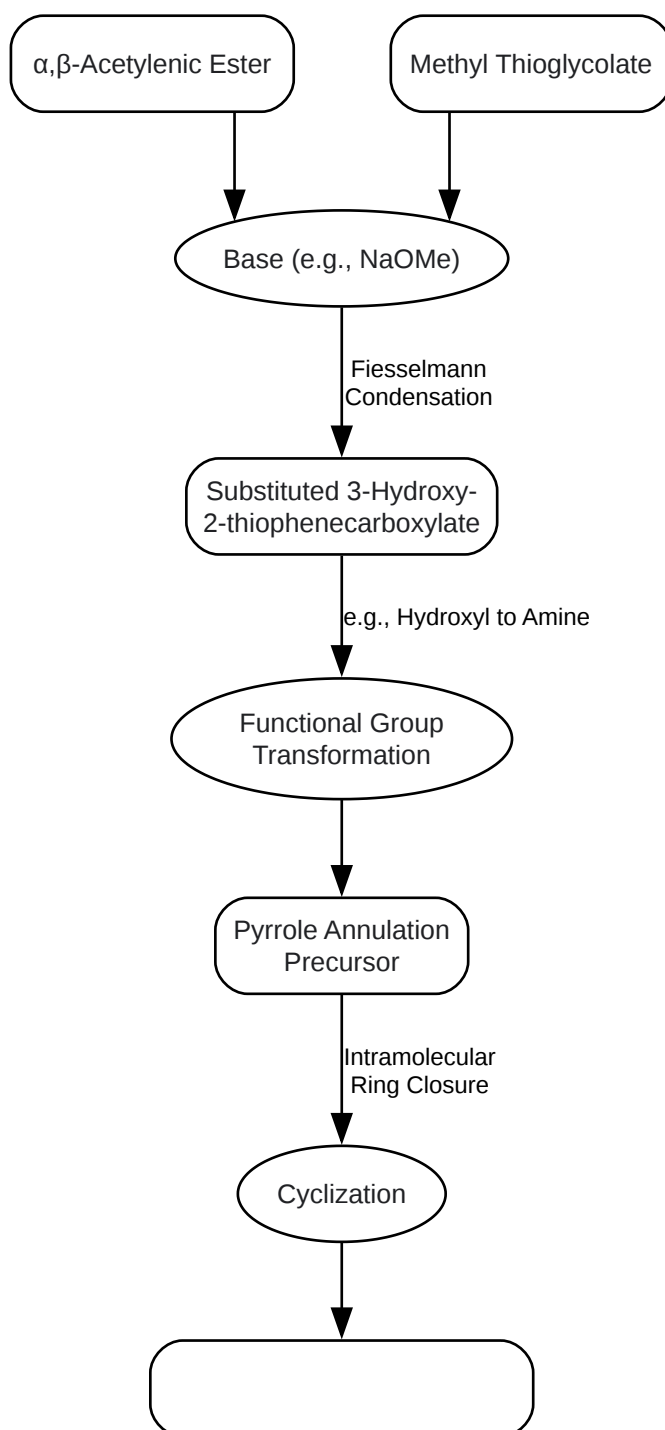
This is arguably the most established and widely utilized pathway. It is a two-stage process that first constructs a polysubstituted 2-aminothiophene via the Gewald multicomponent reaction, followed by the annulation of the pyrrole ring, often through a Hemetsberger-type cyclization.

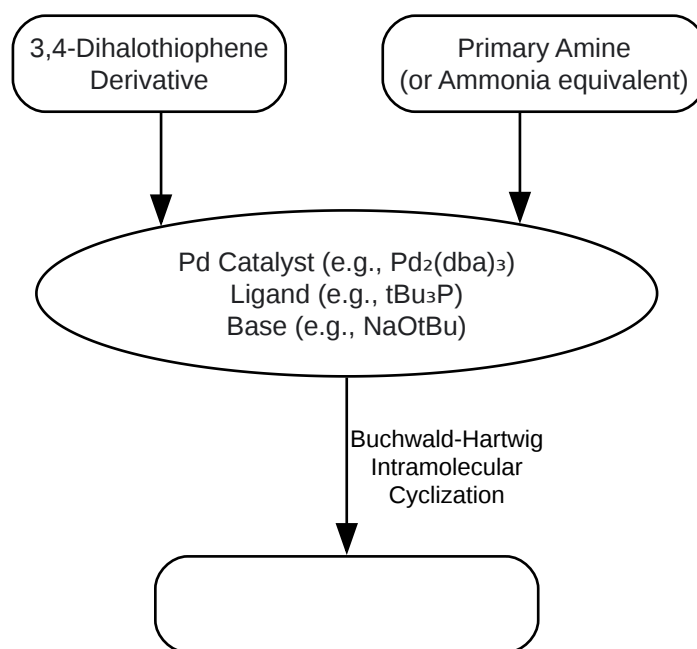
Stage 1: Gewald Reaction for the 2-Aminothiophene Intermediate

The Gewald reaction is a one-pot multicomponent condensation of a ketone or aldehyde, an α -cyano ester, and elemental sulfur, catalyzed by a base.^{[3][4]} For the synthesis of the key intermediate, ethyl 2-amino-4,5-dimethylthiophene-3-carboxylate, 2-butanone is reacted with ethyl cyanoacetate and sulfur.

Workflow for the Gewald-Hemetsberger Strategy







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